

Preclinical Pharmacology of DS-8895a: A Technical Guide

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Compound of Interest

Compound Name: DS-8895

Cat. No.: B2882344

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Introduction

DS-8895a is a humanized, afucosylated monoclonal antibody targeting the Ephrin type-A receptor 2 (EPHA2), a receptor tyrosine kinase overexpressed in a variety of solid tumors and associated with poor prognosis.[1][2][3] The afucosylation of **DS-8895a** enhances its binding affinity to the FcγRIIIa receptor on immune effector cells, leading to a primary mechanism of action of enhanced antibody-dependent cellular cytotoxicity (ADCC).[1][4] This document provides a comprehensive overview of the preclinical pharmacology of **DS-8895a**, summarizing key in vitro and in vivo findings, and detailing the experimental protocols utilized in these studies. Although promising in preclinical studies, the clinical development of **DS-8895a** was ultimately halted due to limited therapeutic efficacy and low tumor uptake observed in a Phase 1 clinical trial.[5]

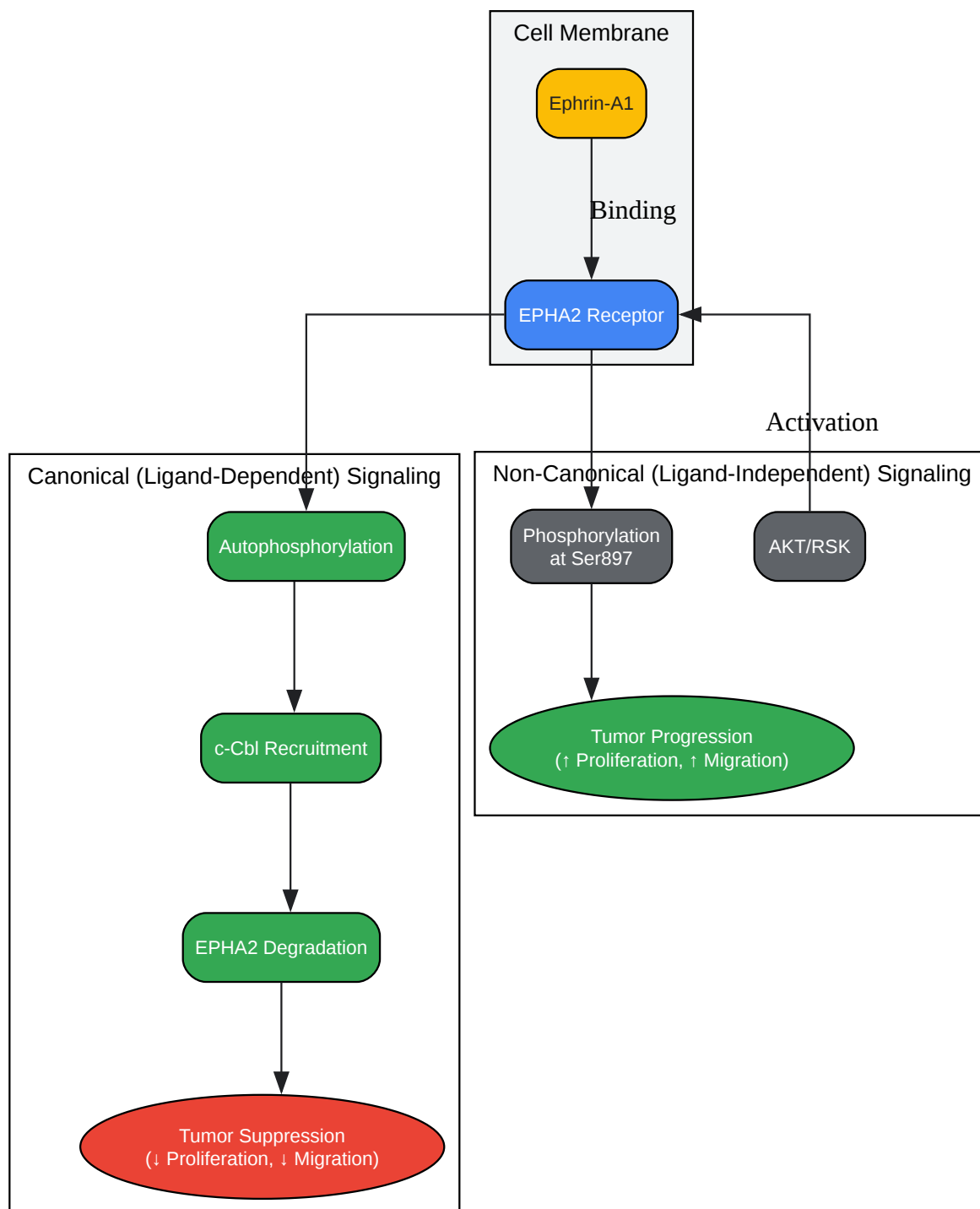
Mechanism of Action

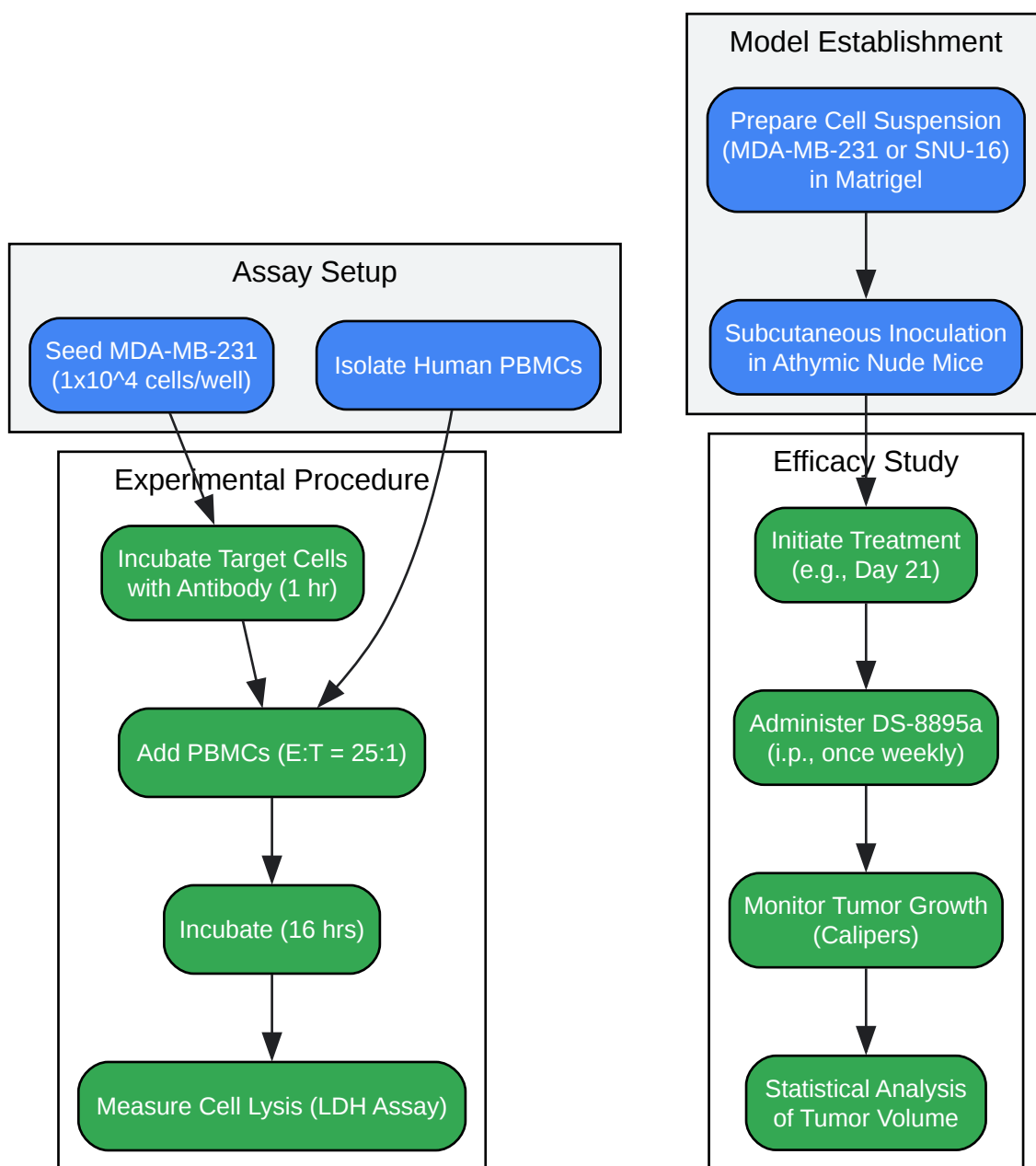
DS-8895a binds to the extracellular juxtamembrane region of EPHA2, enabling it to recognize both the full-length and truncated forms of the receptor.[1][2][3] The core mechanism of action is the induction of a potent ADCC response against EPHA2-expressing tumor cells.[1] The afucosylated Fc region of **DS-8895a** leads to a significantly higher affinity for FcγRIIIa on natural killer (NK) cells, triggering the release of cytotoxic granules and subsequent tumor cell lysis.[4] Preclinical studies have shown that **DS-8895a** does not possess complement-

dependent cytotoxicity (CDC) or agonistic activity on EPHA2 and only weakly inhibits EPHRIN-A1-mediated phosphorylation of EPHA2.[4]

EPHA2 Signaling Pathway

EPHA2 signaling is complex, with both ligand-dependent (canonical) and ligand-independent (non-canonical) pathways implicated in cancer progression. The following diagram illustrates a simplified overview of these pathways.





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